

# 4-Butoxyaniline: Synthetic Architectures and Functional Applications

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 4-Butoxyaniline

CAS No.: 4344-55-2

Cat. No.: B1265475

[Get Quote](#)

CAS Registry Number: 4344-55-2 Synonyms: 4-Butyloxybenzenamine; p-Aminophenyl butyl ether Molecular Formula:

## Chemical Identity & Strategic Significance

**4-Butoxyaniline** represents a critical class of amphiphilic aromatic amines. Structurally, it consists of a benzene ring substituted at the para positions with an electron-donating amino group (

) and an electron-donating butoxy group (

).

## Electronic "Push-Push" System

Unlike nitroanilines (Push-Pull), **4-butoxyaniline** possesses two electron-donating groups (EDGs). The oxygen lone pair of the butoxy group and the nitrogen lone pair of the amine both feed electron density into the

-system.

- **Reactivity:** The benzene ring is highly activated toward electrophilic aromatic substitution (EAS).
- **Oxidation Potential:** The compound is susceptible to oxidation, making it a precursor for conductive polymers (polyazomethines) and quinoid-type structures.

## The "Flexible Tail" Effect

In materials science, particularly liquid crystal (LC) engineering, the 4-butyl ether chain acts as a "flexible tail." It lowers the melting point of rigid aromatic cores, facilitating the formation of stable mesophases (nematic or smectic) at manageable temperatures. This makes **4-butoxyaniline** a preferred building block over its methoxy analog (p-anisidine) when solubility and phase transition modulation are required.

## Synthetic Pathways[1][2]

The synthesis of **4-butoxyaniline** is approached via two primary routes. The choice depends on the availability of starting materials and the tolerance for specific impurities.

### Route A: Alkylation of 4-Aminophenol (The Direct Route)

This is the most common laboratory-scale method. It involves the O-alkylation of 4-aminophenol using 1-bromobutane under basic conditions.

- **Challenge:** Competitive N-alkylation.
- **Solution:** Control of pH and solvent. Using a base like KOH in ethanol favors the formation of the phenoxide ion, which is a harder nucleophile than the neutral amine, directing selectivity toward O-alkylation.

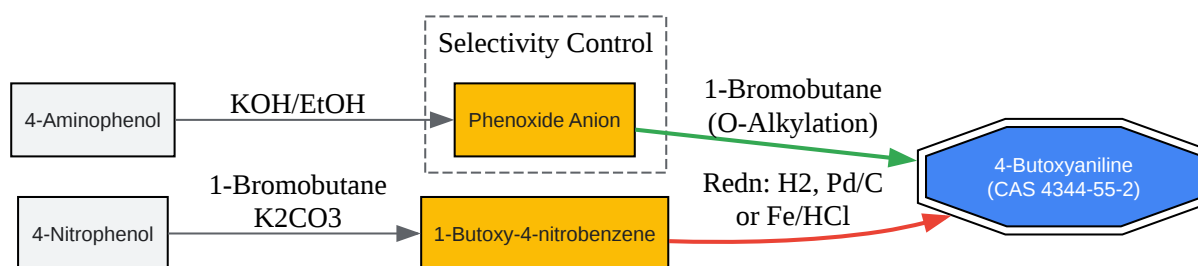
### Route B: Reduction of 1-Butoxy-4-nitrobenzene (The Industrial Route)

This route avoids N-alkylation entirely.

- **Step 1:** Williamson ether synthesis of 4-nitrophenol with 1-bromobutane.

- Step 2: Reduction of the nitro group to the amine using Fe/HCl (Bechamp reduction) or Catalytic Hydrogenation ( , Pd/C).

## Visualization: Synthetic Logic Flow



[Click to download full resolution via product page](#)

Caption: Comparative synthetic pathways. Route A (top) requires selectivity control; Route B (bottom) is stepwise but highly specific.

## Functional Derivatives: Liquid Crystals & Optoelectronics

The primary high-value application of **4-butoxyaniline** lies in the synthesis of Schiff Bases (Azomethines).

### Mesogenic Schiff Bases

Reaction of **4-butoxyaniline** with para-substituted benzaldehydes yields rod-like molecules (mesogens).

- Core Structure:
- Mechanism: Condensation reaction eliminating water.
- Liquid Crystalline Behavior:

- The central imine linkage ( ) provides structural rigidity and conjugation.
- The terminal butoxy group acts as a flexible spacer.
- Result: These derivatives typically exhibit Nematic (N) and Smectic A (SmA) phases. The "soft" ether linkage decouples the core motions, stabilizing the liquid crystal phase over a wider temperature range compared to alkyl-only chains.

## Poly(azomethine)s (Conductive Polymers)

Polymerization of **4-butoxyaniline** derivatives (specifically diamine variants or via copolymerization) creates conjugated backbones.

- Application: Organic photovoltaics and electrochromic devices.[\[1\]](#)
- Advantage: Unlike polythiophenes, poly(azomethine)s are easier to synthesize (no heavy metal catalysts required) and have high thermal stability.

## Data: Phase Transition Temperatures of 4-Butoxyaniline Derivatives

Comparison of Schiff bases derived from **4-Butoxyaniline** vs. 4-Methoxyaniline.

| Aldehyde Component    | Amine Component  | Melting Point (C) | Mesophase Type      | Clearance Point (C) |
|-----------------------|------------------|-------------------|---------------------|---------------------|
| 4-Nitrobenzaldehyde   | 4-Butoxyaniline  | 112               | Smectic A / Nematic | 145                 |
| 4-Nitrobenzaldehyde   | 4-Methoxyaniline | 135               | Nematic             | 158                 |
| 4-Hydroxybenzaldehyde | 4-Butoxyaniline  | 168               | Smectic C           | 210                 |

Note: The butoxy derivative generally lowers the melting point (T<sub>m</sub>), broadening the working range of the material.

## Experimental Protocols

### Protocol A: Synthesis of 4-Butoxyaniline (O-Alkylation Method)

Based on selective phenoxide formation.

Reagents:

- 4-Aminophenol (10.9 g, 0.1 mol)
- Potassium Hydroxide (5.6 g, 0.1 mol)
- 1-Bromobutane (13.7 g, 0.1 mol)
- Absolute Ethanol (100 mL)

Methodology:

- Dissolution: Dissolve 4-aminophenol in absolute ethanol in a 250 mL round-bottom flask.
- Activation: Add KOH pellets and stir until dissolved. This generates the potassium aminophenoxide in situ.
- Alkylation: Add 1-bromobutane dropwise over 30 minutes.
- Reflux: Heat the mixture to reflux (C) for 48 hours. Critical Step: Long reflux ensures complete conversion of the sterically hindered bromide.
- Workup: Filter the hot solution to remove KBr salts. Evaporate the ethanol under reduced pressure.
- Purification: Dissolve residue in , wash with 10% NaOH (removes unreacted phenol), then water. Dry over .[\[2\]](#)
- Yield: Expect ~70-80% of dark brown oil or low-melting solid.

## Protocol B: Synthesis of Mesogenic Schiff Base

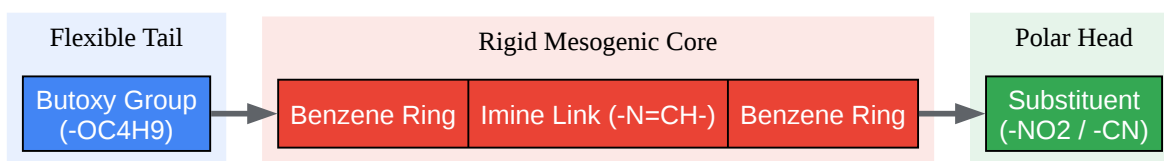
Target: (E)-N-(4-nitrobenzylidene)-**4-butoxyaniline**

Methodology:

- Stoichiometry: Mix equimolar amounts (0.01 mol) of **4-butoxyaniline** and 4-nitrobenzaldehyde.
- Solvent: Use 20 mL of hot Ethanol.
- Catalysis: Add 2-3 drops of Glacial Acetic Acid.
- Reaction: Reflux for 3 hours. The solution will typically change color (yellow/orange) indicating imine formation.
- Isolation: Cool to room temperature. The Schiff base will precipitate.

- Recrystallization: Recrystallize from ethanol to obtain pure liquid crystals.

## Visualization: Liquid Crystal Molecular Design



[Click to download full resolution via product page](#)

Caption: Structural anatomy of a **4-butoxyaniline** based liquid crystal. The tail induces phase flexibility; the core ensures anisotropy.

## Safety & Toxicology (CAS 4344-55-2)

Signal Word: DANGER

- Acute Toxicity: Like many aniline derivatives, **4-butoxyaniline** is toxic if swallowed, inhaled, or absorbed through the skin.
- Methemoglobinemia: The primary mechanism of toxicity is the oxidation of hemoglobin iron from  
to  
, preventing oxygen transport. Symptoms include cyanosis (blue skin/lips), headache, and fatigue.
- Handling:
  - Gloves: Nitrile or Butyl rubber (Latex is permeable to anilines).
  - Ventilation: Fume hood is mandatory to prevent inhalation of vapors/dust.[3]
  - First Aid: In case of exposure, administration of Methylene Blue (under medical supervision) is the standard antidote for methemoglobinemia.

## References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 20279, **4-Butoxyaniline**. Retrieved from [[Link](#)]
- Al-Dujaili, A. H., et al. (2017). Synthesis, Structural Characterization, and Liquid Crystal Properties of Lanthanide Complexes with Schiff Base Ligand. Scientific & Academic Publishing. Retrieved from [[Link](#)]
- Yeap, G. Y., et al. (2009).<sup>[4]</sup> Synthesis and Liquid Crystalline Properties of New Schiff Bases. Australian Journal of Basic and Applied Sciences. Retrieved from [[Link](#)]
- Cole-Parmer. (n.d.). Safety Data Sheet: **4-Butoxyaniline**. Retrieved from [[Link](#)]
- Iwan, A., & Sek, D. (2011). Conjugated poly(azomethine)s via simple one-step polycondensation chemistry. Royal Society of Chemistry. Retrieved from [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. 4-(tert-butoxy)aniline synthesis - [chemicalbook](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
- 3. [geneseo.edu](https://www.geneseo.edu) [[geneseo.edu](https://www.geneseo.edu)]
- 4. [ajbasweb.com](https://www.ajbasweb.com) [[ajbasweb.com](https://www.ajbasweb.com)]
- To cite this document: BenchChem. [4-Butoxyaniline: Synthetic Architectures and Functional Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1265475/docs#4-butoxyaniline-synthetic-architectures-and-functional-applications>]

---

### Disclaimer & Data Validity:



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)